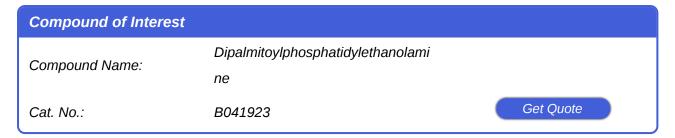


An In-depth Technical Guide to Dipalmitoylphosphatidylethanolamine (DPPE)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine (DPPE). It includes detailed experimental protocols and visual representations of key pathways and workflows to support research and development activities.

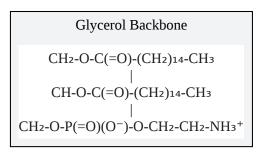
Core Concepts: Chemical Identity and Structure

Dipalmitoylphosphatidylethanolamine (DPPE) is a glycerophospholipid, a major class of lipids that are essential components of all cell membranes.[1][2] It is classified as a phosphatidylethanolamine (PE), which is the second most abundant phospholipid in eukaryotic cell membranes after phosphatidylcholine (PC).[1][3]

The structure of DPPE consists of a central glycerol backbone. The sn-1 and sn-2 positions of the glycerol are esterified with two saturated 16-carbon fatty acids, palmitic acid. The sn-3 position is attached to a phosphate group, which is further linked to an ethanolamine head group.[2] This amphipathic nature, with a hydrophilic phosphoethanolamine head and two hydrophobic palmitoyl tails, dictates its self-assembly into bilayer structures in aqueous environments.[2]

Chemical Structure of **Dipalmitoylphosphatidylethanolamine**:



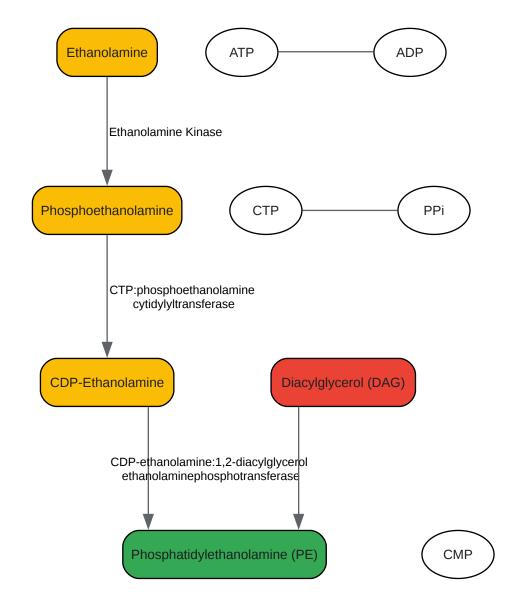


sn-1 & sn-2 Palmitoyl Tails (Hydrophobic)

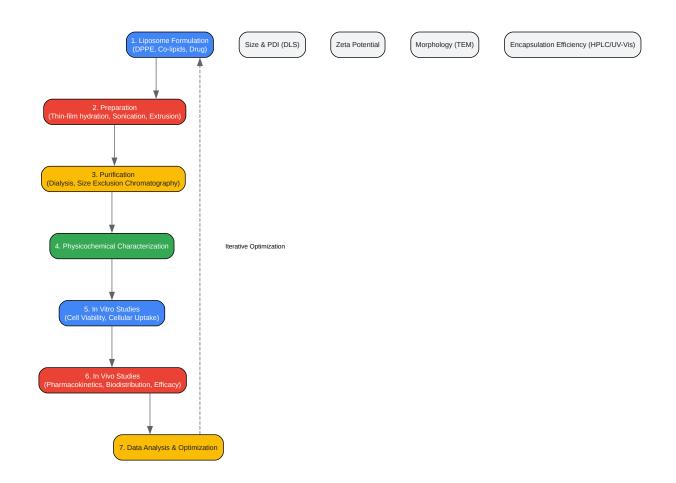
Two 16-carbon saturated fatty acid chains

sn-3 Phosphoethanolamine Headgroup (Hydrophilic)

Phosphate group linked to an ethanolamine moiety







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